

(5,6,7,8-Tetrahydronaphthalen-1-yl)methanol

CAS number 41790-30-1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (5,6,7,8-Tetrahydronaphthalen-1-yl)methanol

Cat. No.: B042377

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An In-Depth Technical Guide to **(5,6,7,8-Tetrahydronaphthalen-1-yl)methanol** (CAS: 41790-30-1) for Researchers and Drug Development Professionals.

This technical guide provides a comprehensive overview of **(5,6,7,8-Tetrahydronaphthalen-1-yl)methanol**, a key chemical intermediate in the synthesis of pharmacologically active compounds. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Chemical and Physical Properties

(5,6,7,8-Tetrahydronaphthalen-1-yl)methanol is a derivative of tetralin, a versatile scaffold in medicinal chemistry. Its chemical and physical properties are summarized in the table below.

Property	Value
CAS Number	41790-30-1
Molecular Formula	C ₁₁ H ₁₄ O
Molecular Weight	162.23 g/mol
IUPAC Name	(5,6,7,8-Tetrahydronaphthalen-1-yl)methanol
Synonyms	5,6,7,8-Tetrahydro-1-naphthalenemethanol
Appearance	Colorless oil[1]
Purity	≥95% (Commercially available)[2]
Topological Polar Surface Area (TPSA)	20.23 Å ² [2]
LogP	2.0577[2]
Hydrogen Bond Acceptors	1[2]
Hydrogen Bond Donors	1[2]
Rotatable Bonds	1[2]

Synthesis of (5,6,7,8-Tetrahydronaphthalen-1-yl)methanol

The synthesis of **(5,6,7,8-Tetrahydronaphthalen-1-yl)methanol** is typically achieved through the reduction of 5,6,7,8-tetrahydro-1-naphthalenecarboxylic acid.[1]

Experimental Protocol

Materials:

- 5,6,7,8-tetrahydro-1-naphthalenecarboxylic acid (2.0 g, 11 mmol)[1]
- Tetrahydrofuran (THF), anhydrous (30 mL)[1]
- Borane-THF solution (0.98 M in THF, 23 mL, 23 mmol)[1]

- Water, deionized
- Ethyl acetate
- Saturated sodium chloride solution
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

- Dissolve 5,6,7,8-tetrahydro-1-naphthalenecarboxylic acid (2.0 g, 11 mmol) in anhydrous tetrahydrofuran (30 mL) in a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere.[\[1\]](#)
- Cool the solution to 0°C using an ice bath.[\[1\]](#)
- Slowly add the borane-THF solution (23 mL, 23 mmol) to the cooled solution.[\[1\]](#)
- Remove the ice bath and stir the reaction mixture at room temperature for 16 hours.[\[1\]](#)
- After the reaction is complete, cool the mixture back to 0°C and carefully quench the reaction by the dropwise addition of water.[\[1\]](#)
- Extract the product with ethyl acetate.[\[1\]](#)
- Wash the organic layer with a saturated sodium chloride solution.[\[1\]](#)
- Dry the organic layer over anhydrous sodium sulfate and filter.[\[1\]](#)
- Concentrate the filtrate under reduced pressure to obtain the crude product.[\[1\]](#)
- Purify the crude product by silica gel column chromatography using a gradient elution from hexane to a 3:1 mixture of hexane and ethyl acetate to yield **(5,6,7,8-**

Tetrahydronaphthalen-1-yl)methanol as a colorless oil (1.9 g, quantitative yield).[1]



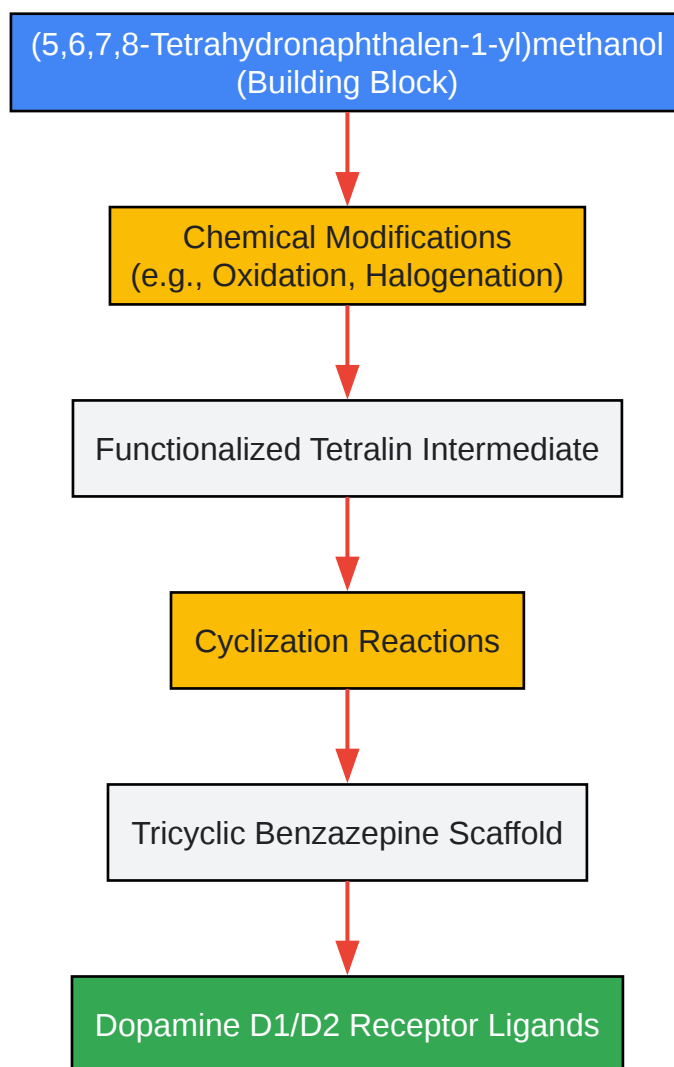
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Caption: Synthesis workflow for **(5,6,7,8-Tetrahydronaphthalen-1-yl)methanol**.

Application as a Synthetic Intermediate

(5,6,7,8-Tetrahydronaphthalen-1-yl)methanol serves as a crucial intermediate in the synthesis of more complex molecules with significant biological activity. Notably, it is utilized in the preparation of tricyclic benzazepines, which have shown affinity for dopamine D1 and D2 receptors.[1] The tetralin moiety provides a rigid scaffold that can be further functionalized to interact with specific receptor binding pockets.

The general synthetic strategy involves the conversion of the primary alcohol group of **(5,6,7,8-Tetrahydronaphthalen-1-yl)methanol** into other functional groups, which then participate in cyclization reactions to form the benzazepine ring system.



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Caption: Role as an intermediate in dopamine ligand synthesis.

Safety Information

While a specific Safety Data Sheet (SDS) for **(5,6,7,8-Tetrahydronaphthalen-1-yl)methanol** is not readily available, general laboratory safety precautions should be observed when handling this and similar chemical compounds. Based on the GHS pictograms for related compounds, the following hazards may be associated:

- Warning: May cause skin and eye irritation. May cause respiratory irritation.

Recommended Precautions:

- Work in a well-ventilated area, preferably a fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of vapors and contact with skin and eyes.
- In case of contact, flush the affected area with copious amounts of water and seek medical advice.
- Store in a cool, dry, and well-ventilated place away from incompatible materials.

Conclusion

(5,6,7,8-Tetrahydronaphthalen-1-yl)methanol is a valuable synthetic intermediate with a straightforward and high-yielding synthesis. Its primary utility lies in providing the tetralin scaffold for the construction of more complex molecules, particularly tricyclic benzazepines with potential applications as dopamine receptor ligands. While direct biological data on this compound is scarce, its role as a building block in medicinal chemistry makes it a compound of interest for researchers in drug discovery and development. Further exploration of its derivatives could lead to the identification of novel therapeutic agents for neurological disorders.

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- To cite this document: BenchChem. [(5,6,7,8-Tetrahydronaphthalen-1-yl)methanol CAS number 41790-30-1]. BenchChem, [2025]. [Online PDF]. Available at:

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